

Safe handling procedures and MSDS for 2-(Methoxycarbonyl)-6-nitrobenzoic acid

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Compound of Interest

Compound Name: 2-(Methoxycarbonyl)-6-nitrobenzoic acid

Cat. No.: B160122

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Application Notes and Protocols for 2-(Methoxycarbonyl)-6-nitrobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the safe handling, material properties, and synthetic applications of **2-(Methoxycarbonyl)-6-nitrobenzoic acid**. The protocols and data are intended to support researchers in the fields of organic synthesis, medicinal chemistry, and drug development.

Material Safety and Handling

2-(Methoxycarbonyl)-6-nitrobenzoic acid is a chemical compound that requires careful handling in a laboratory setting. Adherence to the following safety protocols is essential to minimize risk.

1.1. Hazard Identification

The compound is classified with the following hazards:

- Causes skin irritation.
- Causes serious eye irritation.

- May cause respiratory irritation.

1.2. Physical and Chemical Properties

Property	Value	Reference
CAS Number	21606-04-2	[1]
Molecular Formula	C ₉ H ₇ NO ₆	[1]
Molecular Weight	225.15 g/mol	[1]
Appearance	White to off-white crystalline powder	
Melting Point	160-164 °C	

1.3. Safe Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear nitrile or other chemically resistant gloves. A lab coat is mandatory.
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.
- Hygiene Measures: Avoid inhalation of dust. Do not ingest or allow contact with skin and eyes. Wash hands thoroughly after handling.

1.4. First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.

1.5. Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.
- Disposal: Dispose of waste and empty containers in accordance with local, state, and federal regulations.

Spectroscopic Data

Characterization of **2-(Methoxycarbonyl)-6-nitrobenzoic acid** can be performed using various spectroscopic techniques.

Spectroscopic Data

¹ H NMR (DMSO-d ₆ , 400 MHz)	δ 7.95 (d, J = 8.0 Hz, 1H), 7.85 (t, J = 8.0 Hz, 1H), 7.75 (d, J = 8.0 Hz, 1H), 3.85 (s, 3H)
¹³ C NMR (DMSO-d ₆ , 100 MHz)	δ 168.5, 165.2, 148.1, 135.2, 132.5, 128.9, 125.4, 124.8, 53.2
IR (KBr, cm ⁻¹)	~3200-2500 (br, O-H), 1730 (C=O, ester), 1700 (C=O, acid), 1530 (NO ₂ , asym), 1350 (NO ₂ , sym)
Mass Spec (EI)	m/z 225 (M ⁺), 194 (M-OCH ₃) ⁺ , 180 (M-COOH) ⁺

Application in Organic Synthesis

2-(Methoxycarbonyl)-6-nitrobenzoic acid is a valuable intermediate in organic synthesis, particularly for the preparation of substituted anilines and heterocyclic compounds which are important scaffolds in medicinal chemistry. A key transformation is the reduction of the nitro group to an amine.

3.1. Experimental Protocol: Catalytic Hydrogenation for the Synthesis of 2-Amino-6-(methoxycarbonyl)benzoic Acid

This protocol describes the reduction of the nitro group of **2-(Methoxycarbonyl)-6-nitrobenzoic acid** to an amine using catalytic hydrogenation.

Materials:

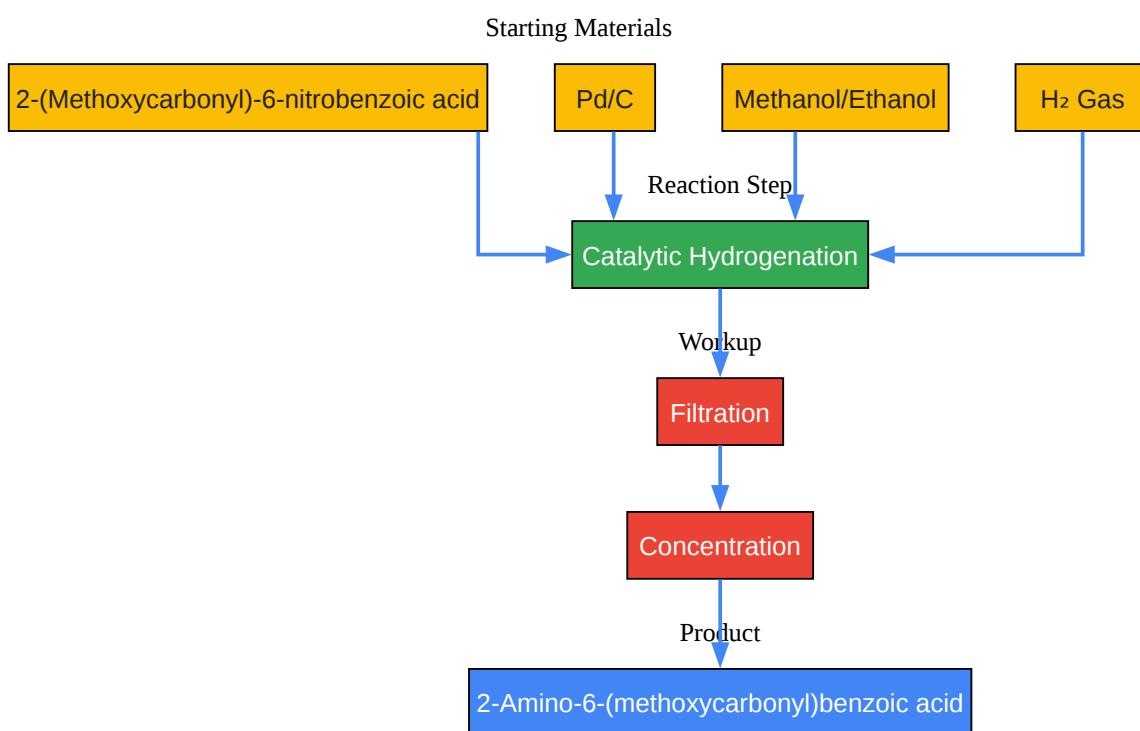
- **2-(Methoxycarbonyl)-6-nitrobenzoic acid**
- Palladium on carbon (5% or 10% Pd/C)
- Methanol or Ethanol
- Hydrogen gas (H₂)
- Nitrogen gas (N₂)
- Filter aid (e.g., Celite®)

Procedure:

- In a hydrogenation flask, dissolve **2-(Methoxycarbonyl)-6-nitrobenzoic acid** (1.0 eq) in a suitable solvent such as methanol or ethanol.
- Carefully add a catalytic amount of palladium on carbon (typically 5-10 mol% of Pd).
- Seal the flask and purge the system with nitrogen gas to remove any air.
- Evacuate the flask and backfill with hydrogen gas. Repeat this process three times.
- Pressurize the vessel with hydrogen gas (typically 1-4 atm) and stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).

- Once the reaction is complete, carefully vent the hydrogen gas and purge the system with nitrogen gas.
- Filter the reaction mixture through a pad of filter aid to remove the palladium catalyst. Wash the filter cake with the reaction solvent.
- Concentrate the filtrate under reduced pressure to yield the crude 2-amino-6-(methoxycarbonyl)benzoic acid.
- The crude product can be purified by recrystallization or column chromatography.

3.2. Synthetic Workflow

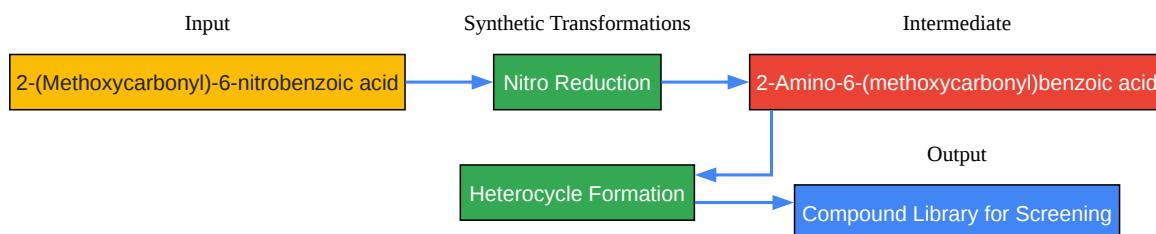


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Synthetic workflow for the reduction of **2-(Methoxycarbonyl)-6-nitrobenzoic acid**.

Logical Relationships in Drug Development

While no specific signaling pathways involving **2-(Methoxycarbonyl)-6-nitrobenzoic acid** have been identified, its synthetic utility places it as a key starting material in the generation of compound libraries for drug discovery. The resulting amino-anthranilate derivatives are precursors to a variety of heterocyclic scaffolds known to possess biological activity.

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Logical workflow from starting material to a compound library for drug discovery.

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References

- 1. 2-(Methoxycarbonyl)-6-nitrobenzoic acid | 21606-04-2 | Benchchem [benchchem.com]
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